

An In-depth Technical Guide to the Safe Handling of Bromodifluoroacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromodifluoroacetic acid*

Cat. No.: *B1271540*

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the chemical properties and safety protocols for all laboratory reagents is paramount. This guide provides a detailed overview of **Bromodifluoroacetic acid** (CAS No: 354-08-5), focusing on its safe handling, storage, and emergency procedures.

Chemical and Physical Properties

Bromodifluoroacetic acid is an organofluorine compound utilized as a versatile building block in various synthetic processes, particularly in the pharmaceutical and agrochemical industries for introducing difluoromethyl and bromo-functional groups into organic molecules.^[1] The quantitative properties of this compound are summarized below.

Property	Value	Source
Molecular Formula	C2HBrF2O2	[1] [2] [3] [4] [5]
Molecular Weight	174.93 g/mol	[1] [3]
CAS Number	354-08-5	[1] [2] [3] [4]
Appearance	Colorless liquid or white powder with a pungent smell	[1] [5] [6]
Boiling Point	134 °C	[1] [4]
Melting Point	40 °C	[4] [7]
Density	Approximately 2.178 g/cm ³	[1] [4]
Solubility	High solubility in water, soluble in alcohol and esters. [5]	

Hazard Identification and Classification

Bromodifluoroacetic acid is classified as a hazardous substance. It is crucial to understand its potential dangers to ensure safe handling.

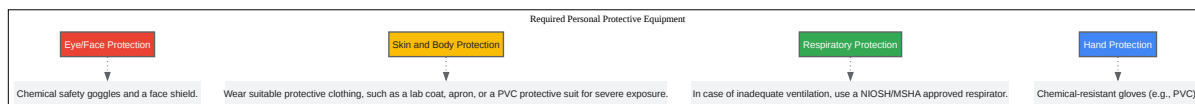
Hazard Class	GHS Classification	Signal Word	Hazard Statements
Skin Corrosion/Irritation	Skin Corr. 1B	Danger	H314 - Causes severe skin burns and eye damage.[2][3][6][8][9]
Serious Eye Damage/Irritation	Eye Dam. 1	Danger	H318 - Causes serious eye damage.[2][9]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	Danger	H335 - May cause respiratory irritation.[2]
Acute Toxicity (Oral, Dermal, Inhalation)	Acute Tox. 4 (Harmful)	Warning	H302, H312, H332 - Harmful if swallowed, in contact with skin, or if inhaled.[3][10]
Corrosive to Metals	Category 1	H290 - May be corrosive to metals.[8]	

Experimental and Handling Protocols

Adherence to strict safety protocols is mandatory when working with **bromodifluoroacetic acid** to minimize risk of exposure and injury.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical. This includes, but is not limited to, the equipment outlined in the diagram below.



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Caption: Personal Protective Equipment (PPE) for **Bromodifluoroacetic Acid**.

Safe Handling Procedures

- Always work in a well-ventilated area, preferably within a chemical fume hood.[2][6][8][11]
- Avoid all personal contact, including inhalation of dust, fumes, mist, spray, or vapors.[2][8]
- Do not eat, drink, or smoke when using this product.[2][8]
- Wash hands thoroughly after handling.[2][8]
- Use non-sparking tools and explosion-proof equipment.[6][12]
- Ground all equipment when handling the product to prevent static discharge.[12]
- Keep containers securely sealed when not in use.[8]

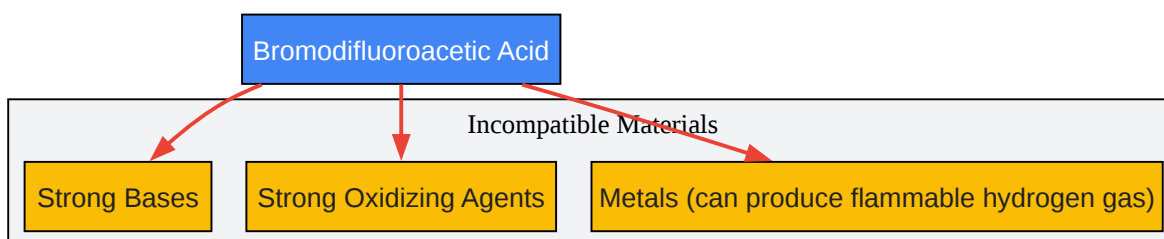
Storage Conditions

- Store in a dry, cool, and well-ventilated area.[2][6][8]
- Keep the container tightly closed.[6][12]
- The substance is hygroscopic; store under an inert gas.[2]

- Store away from incompatible materials and foodstuff containers.[8]
- Protect containers from physical damage and check regularly for leaks.[8]

Chemical Incompatibilities

Bromodifluoroacetic acid is incompatible with certain substances. Contact with these materials should be avoided to prevent dangerous reactions.



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Caption: Chemical Incompatibility Chart for **Bromodifluoroacetic Acid**.

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

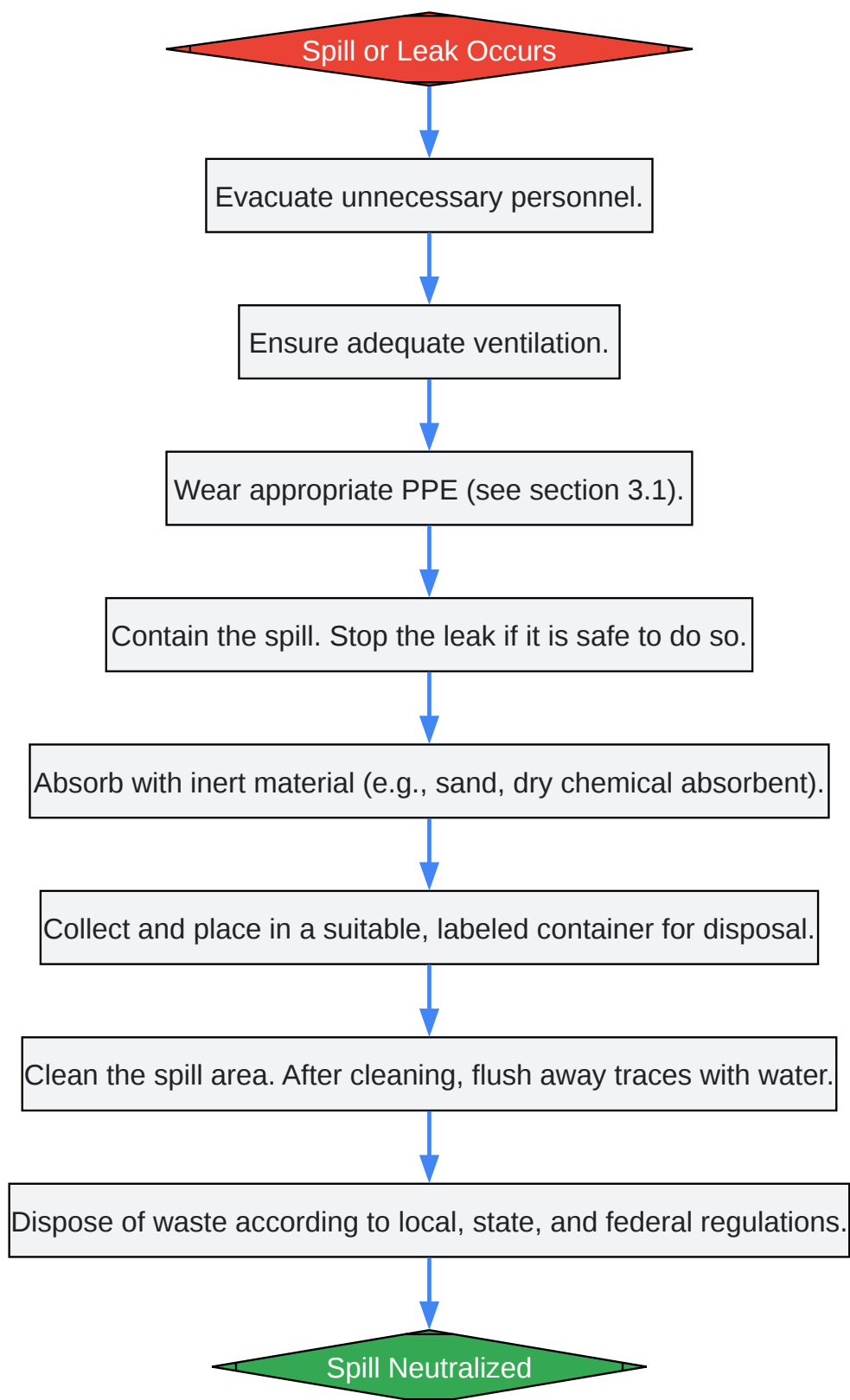
First-Aid Measures

The following table outlines the immediate first-aid steps to be taken upon exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6] Material is destructive to the tissue of the mucous membranes and upper respiratory tract.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.[2][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][6][8]

Spill and Leak Cleanup

In case of a spill, the following workflow should be initiated.



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Caption: Emergency Workflow for Spills and Leaks.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[2]
- Specific Hazards: Thermal decomposition can generate toxic and corrosive fumes, including carbon oxides, hydrogen bromide, and hydrogen fluoride.[2] Acids may also react with metals to produce highly flammable and explosive hydrogen gas.[8]
- Protective Equipment: Firefighters should wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[2][11]

Disposal Considerations

Disposal of **bromodifluoroacetic acid** and its containers must be handled as hazardous waste. All disposal practices must comply with federal, state, and local regulations. Do not allow the chemical to enter drains or sewer systems.[6][12] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[6]

Toxicological Information

While a full toxicological profile is not available in the provided search results, it is known that **bromodifluoroacetic acid** is harmful if swallowed, inhaled, or in contact with skin.[10] It causes severe skin burns and eye damage.[2][3][6][8][9] Inhalation may cause respiratory irritation and is destructive to the tissues of the mucous membranes and upper respiratory tract, with symptoms including coughing, shortness of breath, headache, and nausea.[2] Long-term exposure to respiratory irritants may lead to airways disease.[8] There is no classification for reproductive toxicity.[2]

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for this material before handling.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Bromodifluoroacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271540#bromodifluoroacetic-acid-safety-data-sheet-and-handling-precautions]

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